

Application Notes and Protocols for Studying Plastoquinone-Protein Interactions

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Compound of Interest

Compound Name: *Plastoquinone*

Cat. No.: *B1678516*

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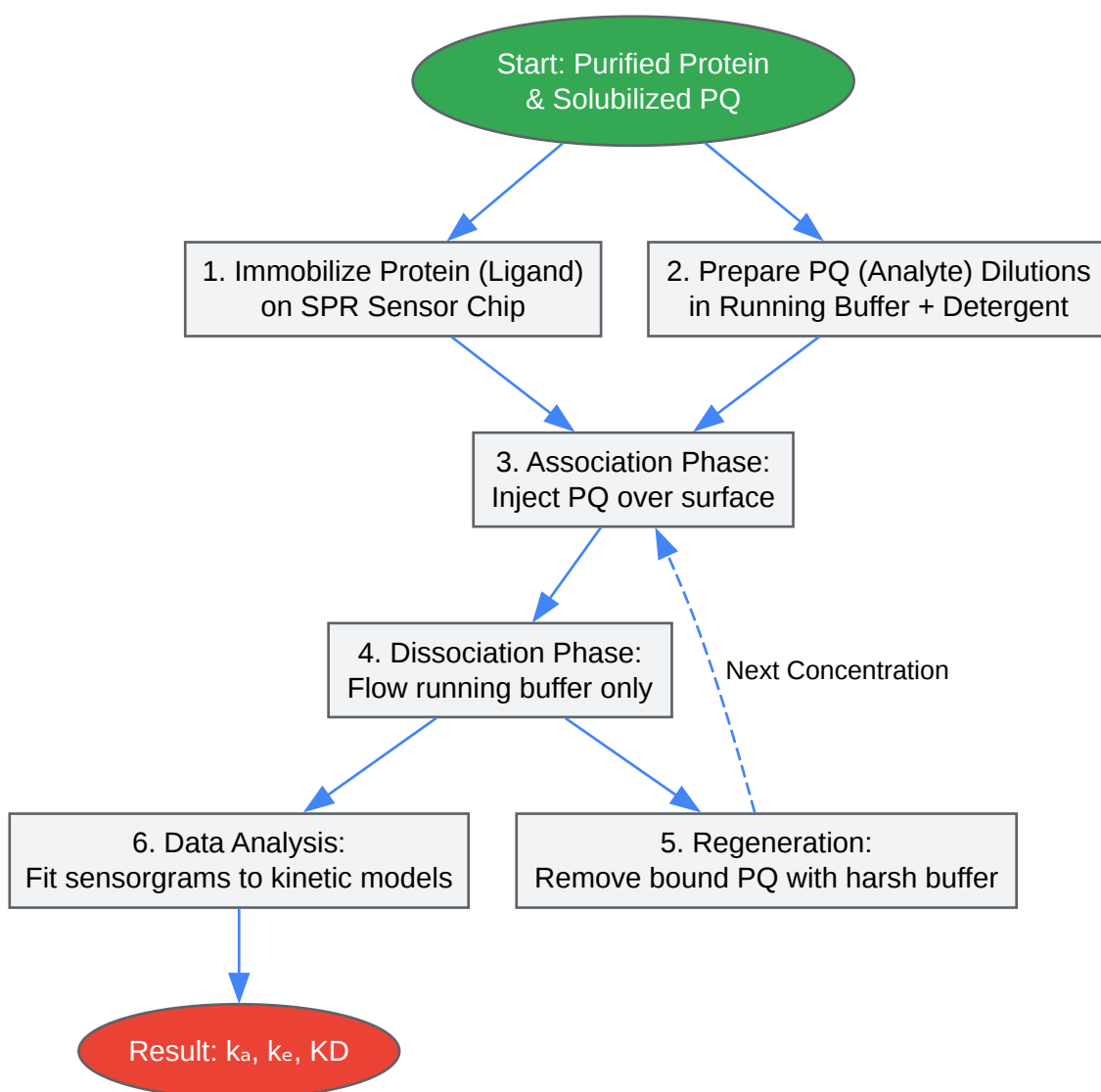
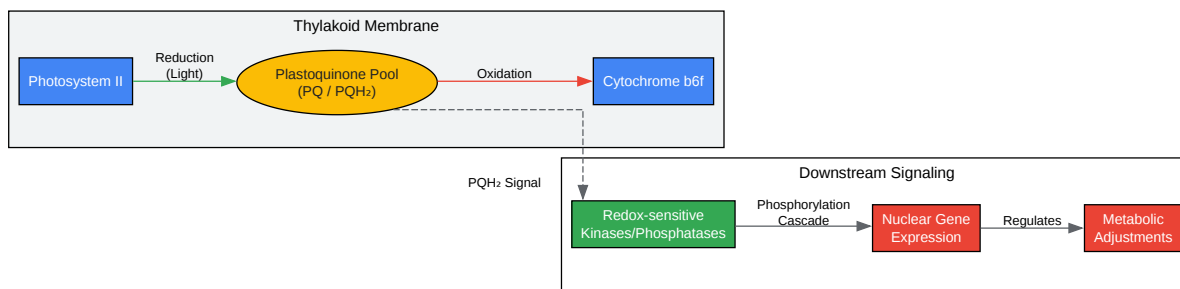
Audience: Researchers, scientists, and drug development professionals.

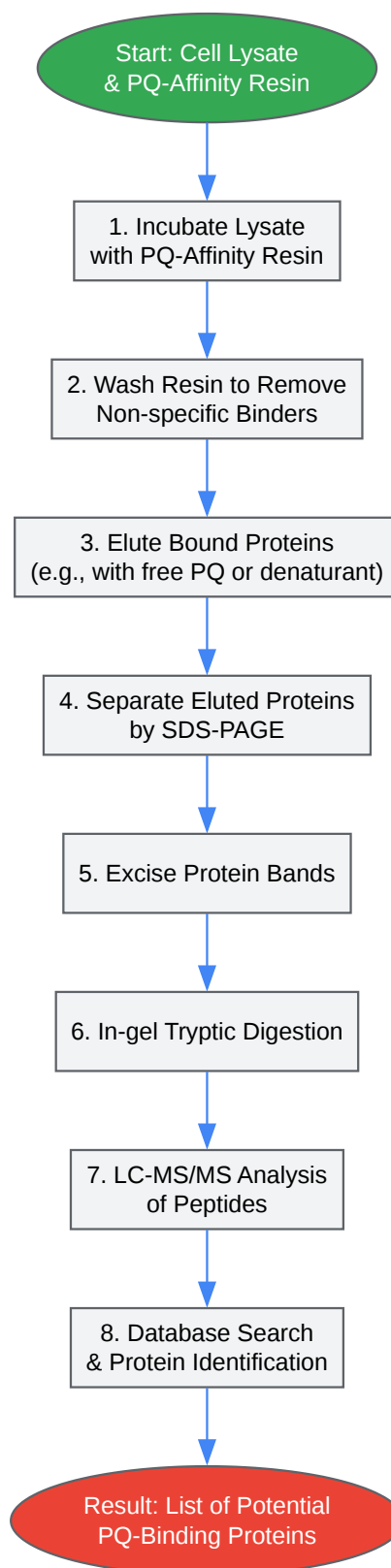
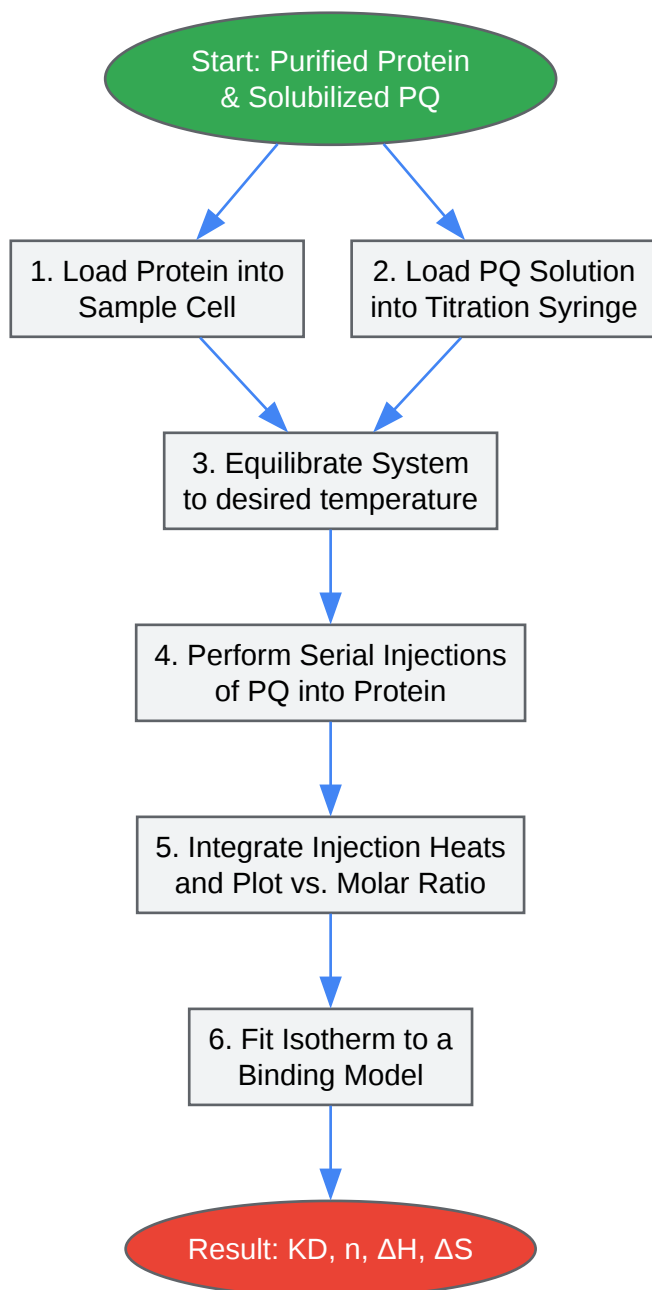
Introduction: **Plastoquinone** (PQ) is a crucial lipid-soluble molecule primarily known for its role as an electron carrier in the photosynthetic electron transport chain, shuttling electrons from Photosystem II (PSII) to the cytochrome *b₆f* complex.^{[1][2]} Beyond this canonical function, the redox state of the PQ pool acts as a significant sensor and regulator of gene expression and metabolic pathways, highlighting its role in cellular signaling.^{[3][4]} Understanding the interactions between **plastoquinone** and its binding proteins is fundamental for elucidating photosynthetic regulation, stress responses, and for the development of novel herbicides or therapeutic agents targeting these pathways.

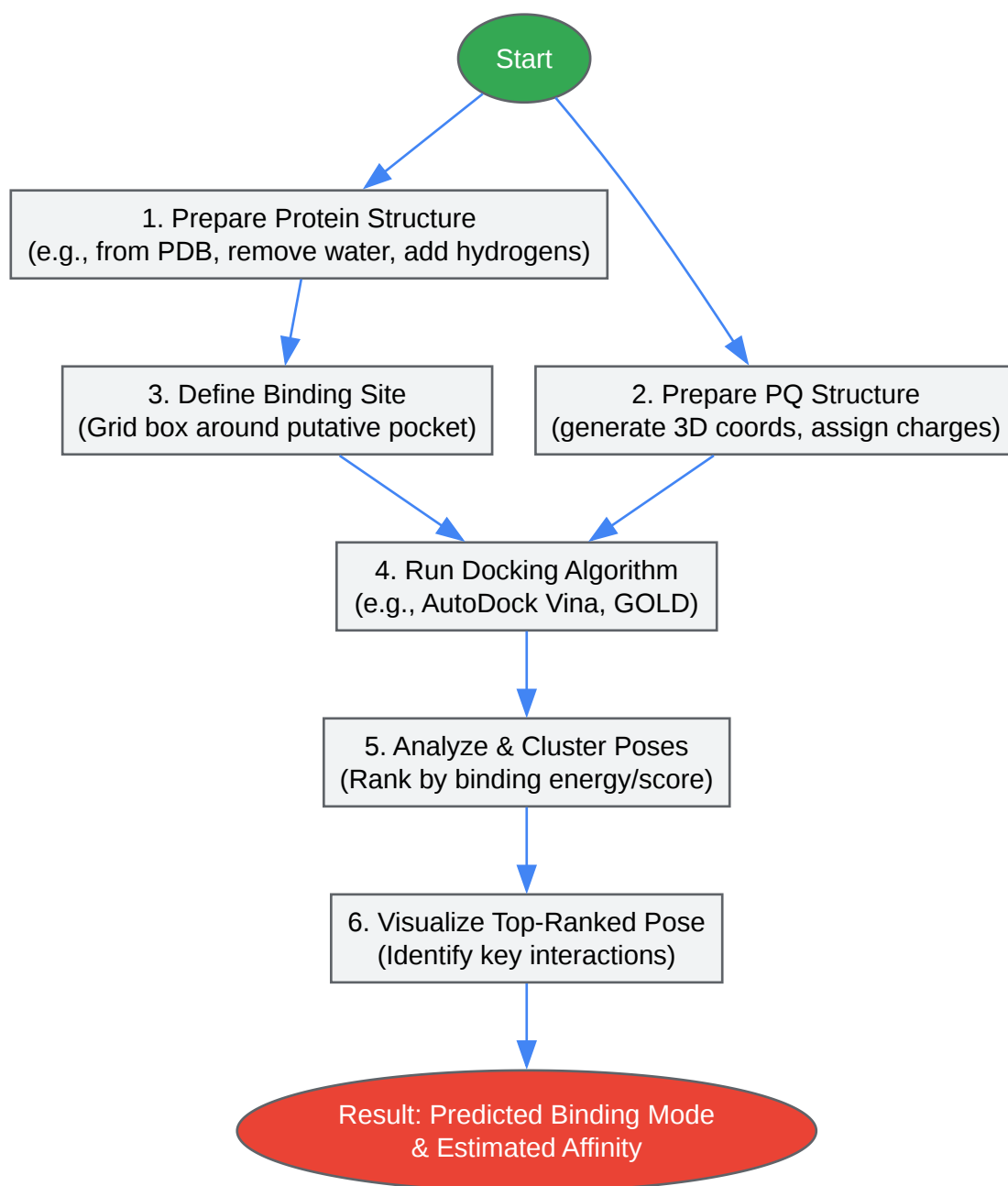
This document provides detailed application notes and protocols for several key biophysical, biochemical, and computational methods used to characterize and quantify **plastoquinone**-protein interactions.

Plastoquinone Signaling Pathway

The redox state of the **plastoquinone** pool is a central hub for intracellular signaling. A reduced PQ pool (plastoquinol, PQH₂) can activate signaling cascades, influencing gene expression and metabolic adjustments, while an oxidized state triggers different responses. This dynamic equilibrium allows photosynthetic organisms to acclimate to changing light conditions and other environmental stresses.^{[4][5]}







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References

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